

# Application Note: $^1\text{H}$ and $^{13}\text{C}$ NMR Spectral Analysis of Ethyl Allyl Disulfide

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## Compound of Interest

Compound Name: Ethyl allyl disulfide

CAS No.: 72437-63-9

Cat. No.: B1594983

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## Introduction

**Ethyl allyl disulfide** ( $\text{CH}_3\text{CH}_2\text{SSCH}_2\text{CH}=\text{CH}_2$ ) is an unsymmetrical organic disulfide characterized by the presence of both a saturated ethyl group and an unsaturated allyl group linked by a disulfide bridge.<sup>[1]</sup> Such compounds are of interest in the study of organosulfur chemistry and may have applications in flavor science and as intermediates in organic synthesis. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous structural confirmation of **ethyl allyl disulfide**, providing detailed information about its molecular framework through the analysis of chemical shifts, spin-spin coupling, and through-bond correlations.

This guide provides a comprehensive overview of the expected  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data for **ethyl allyl disulfide**. As direct experimental data for this specific molecule is not readily available in public databases, this document presents a high-fidelity prediction based on established NMR principles and experimental data from structurally related symmetrical disulfides: diethyl disulfide and diallyl disulfide. We will delve into the rationale behind the spectral assignments and provide detailed, field-proven protocols for sample preparation and

the acquisition of a full suite of NMR experiments, including  $^1\text{H}$ ,  $^{13}\text{C}$ , DEPT, COSY, HSQC, and HMBC.

## Predicted NMR Spectral Data

The following tables summarize the predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data for **ethyl allyl disulfide** in deuterated chloroform ( $\text{CDCl}_3$ ). The predictions are derived from an analysis of the experimental data for diethyl disulfide[2][3][4] and diallyl disulfide.[5][6]

### Predicted $^1\text{H}$ NMR Data (500 MHz, $\text{CDCl}_3$ )

| Label | Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz)                                                                                         | Integration | Assignment                                              |
|-------|----------------------------------|--------------|-------------------------------------------------------------------------------------------------------------------|-------------|---------------------------------------------------------|
| a     | 1.33                             | triplet      | $J_{ab} = 7.4 \text{ Hz}$                                                                                         | 3H          | $\text{CH}_3\text{-CH}_2\text{-S-}$                     |
| b     | 2.71                             | quartet      | $J_{ba} = 7.4 \text{ Hz}$                                                                                         | 2H          | $\text{CH}_3\text{-CH}_2\text{-S-}$<br>S-               |
| c     | 3.25                             | doublet      | $J_{cd} = 7.2 \text{ Hz}$                                                                                         | 2H          | -S-S-CH <sub>2</sub> -<br>CH=CH <sub>2</sub>            |
| d     | 5.85 - 5.75                      | ddt          | $J_{de} \approx 17.0 \text{ Hz}$<br>(trans), $J_{df} \approx 10.2 \text{ Hz}$ (cis),<br>$J_{dc} = 7.2 \text{ Hz}$ | 1H          | -S-S-CH <sub>2</sub> -<br>CH=CH <sub>2</sub>            |
| e     | 5.24                             | dq           | $J_{ed} \approx 17.0 \text{ Hz}$<br>(trans), $J_{ef} \approx 1.5 \text{ Hz}$<br>(geminal)                         | 1H          | -S-S-CH <sub>2</sub> -<br>CH=CH <sub>2</sub><br>(trans) |
| f     | 5.19                             | dq           | $J_{fd} \approx 10.2 \text{ Hz}$<br>(cis), $J_{fe} \approx 1.5 \text{ Hz}$<br>(geminal)                           | 1H          | -S-S-CH <sub>2</sub> -<br>CH=CH <sub>2</sub> (cis)      |

### Predicted $^{13}\text{C}$ NMR Data (125 MHz, $\text{CDCl}_3$ )

| Label | Chemical Shift ( $\delta$ , ppm) | DEPT-135                   | DEPT-90       | Assignment                                   |
|-------|----------------------------------|----------------------------|---------------|----------------------------------------------|
| 1     | 14.5                             | CH <sub>3</sub> (positive) | no signal     | CH <sub>3</sub> -CH <sub>2</sub> -S-S-       |
| 2     | 32.9                             | CH <sub>2</sub> (negative) | no signal     | CH <sub>3</sub> -CH <sub>2</sub> -S-S-       |
| 3     | 42.3                             | CH <sub>2</sub> (negative) | no signal     | -S-S-CH <sub>2</sub> -<br>CH=CH <sub>2</sub> |
| 4     | 133.5                            | CH (positive)              | CH (positive) | -S-S-CH <sub>2</sub> -<br>CH=CH <sub>2</sub> |
| 5     | 118.3                            | CH <sub>2</sub> (negative) | no signal     | -S-S-CH <sub>2</sub> -<br>CH=CH <sub>2</sub> |

## Rationale for Spectral Predictions

The predicted chemical shifts for the ethyl fragment (-CH<sub>2</sub>-CH<sub>3</sub>) are based on the experimental data for diethyl disulfide, which shows a triplet at approximately 1.32 ppm for the methyl protons and a quartet around 2.67 ppm for the methylene protons in CDCl<sub>3</sub>.<sup>[2]</sup> Similarly, the <sup>13</sup>C signals for the ethyl group are predicted based on the reported values of approximately 14.5 ppm (CH<sub>3</sub>) and 32.9 ppm (CH<sub>2</sub>) for diethyl disulfide.<sup>[2]</sup>

For the allyl fragment (-CH<sub>2</sub>-CH=CH<sub>2</sub>), the predictions are derived from data for diallyl disulfide. The methylene protons adjacent to the disulfide are expected around 3.25 ppm. The vinyl protons of the allyl group exhibit a complex splitting pattern due to geminal, cis, and trans couplings. The internal vinyl proton (-CH=) is expected to be a doublet of doublet of triplets (ddt) between 5.75 and 5.85 ppm. The terminal vinyl protons (=CH<sub>2</sub>) will appear as two distinct signals due to their different chemical environments, with the trans proton resonating at a slightly higher chemical shift than the cis proton. The <sup>13</sup>C chemical shifts for the allyl group are predicted based on diallyl disulfide, with the methylene carbon at approximately 42.3 ppm, the internal vinyl carbon at 133.5 ppm, and the terminal vinyl carbon at 118.3 ppm.<sup>[6]</sup>

## Experimental Protocols

### Sample Preparation

The quality of the NMR sample is critical for obtaining high-resolution spectra. Given that **ethyl allyl disulfide** is a volatile liquid, proper handling is necessary.

Materials:

- **Ethyl allyl disulfide**
- Deuterated chloroform ( $\text{CDCl}_3$ ), 99.8% D
- Tetramethylsilane (TMS) as an internal standard (optional, as residual solvent peak can be used for referencing)
- High-precision 5 mm NMR tube
- Pasteur pipette and glass wool
- Vial for sample dissolution

Protocol:

- In a clean, dry vial, weigh approximately 10-20 mg of **ethyl allyl disulfide** for  $^1\text{H}$  NMR or 50-80 mg for  $^{13}\text{C}$  NMR.
- Add approximately 0.6 mL of  $\text{CDCl}_3$  to the vial. If using an internal standard, add a small drop of TMS.
- Gently swirl the vial to ensure the sample is completely dissolved.
- Place a small plug of glass wool into a Pasteur pipette.
- Filter the solution directly into the NMR tube to remove any particulate matter.
- Cap the NMR tube securely and label it appropriately.

## NMR Data Acquisition Workflow

The following workflow outlines the sequential acquisition of NMR experiments for a comprehensive structural elucidation.

Caption: Standard NMR workflow for structural elucidation.

## 1D NMR Spectroscopy Protocols

$^1\text{H}$  NMR:

- Insert the sample into the spectrometer.
- Lock onto the deuterium signal of  $\text{CDCl}_3$ .
- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the  $^1\text{H}$  spectrum with a sufficient number of scans (typically 8-16 for a sample of this concentration).
- Process the data with Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum to the TMS signal at 0.00 ppm or the residual  $\text{CHCl}_3$  signal at 7.26 ppm.
- Integrate the signals and analyze the multiplicities and coupling constants.

$^{13}\text{C}\{^1\text{H}\}$  NMR:

- Using the same locked and shimmed sample, switch to the  $^{13}\text{C}$  nucleus.
- Acquire a proton-decoupled  $^{13}\text{C}$  spectrum. A larger number of scans will be required due to the lower natural abundance of  $^{13}\text{C}$  (typically 256 or more).
- Process the data similarly to the  $^1\text{H}$  spectrum.
- Reference the spectrum to the  $\text{CDCl}_3$  triplet centered at 77.16 ppm.

DEPT (Distortionless Enhancement by Polarization Transfer):

- Acquire DEPT-90 and DEPT-135 spectra.
- The DEPT-90 experiment will show signals only for CH carbons.

- The DEPT-135 experiment will show CH and CH<sub>3</sub> signals as positive peaks and CH<sub>2</sub> signals as negative peaks.

## 2D NMR Spectroscopy Protocols

### <sup>1</sup>H-<sup>1</sup>H COSY (Correlation Spectroscopy):

- Acquire a COSY spectrum to identify proton-proton spin systems.
- Process the 2D data.
- Cross-peaks in the COSY spectrum will indicate which protons are coupled to each other (typically through 2-3 bonds). This will confirm the connectivity within the ethyl and allyl fragments.

### <sup>1</sup>H-<sup>13</sup>C HSQC (Heteronuclear Single Quantum Coherence):

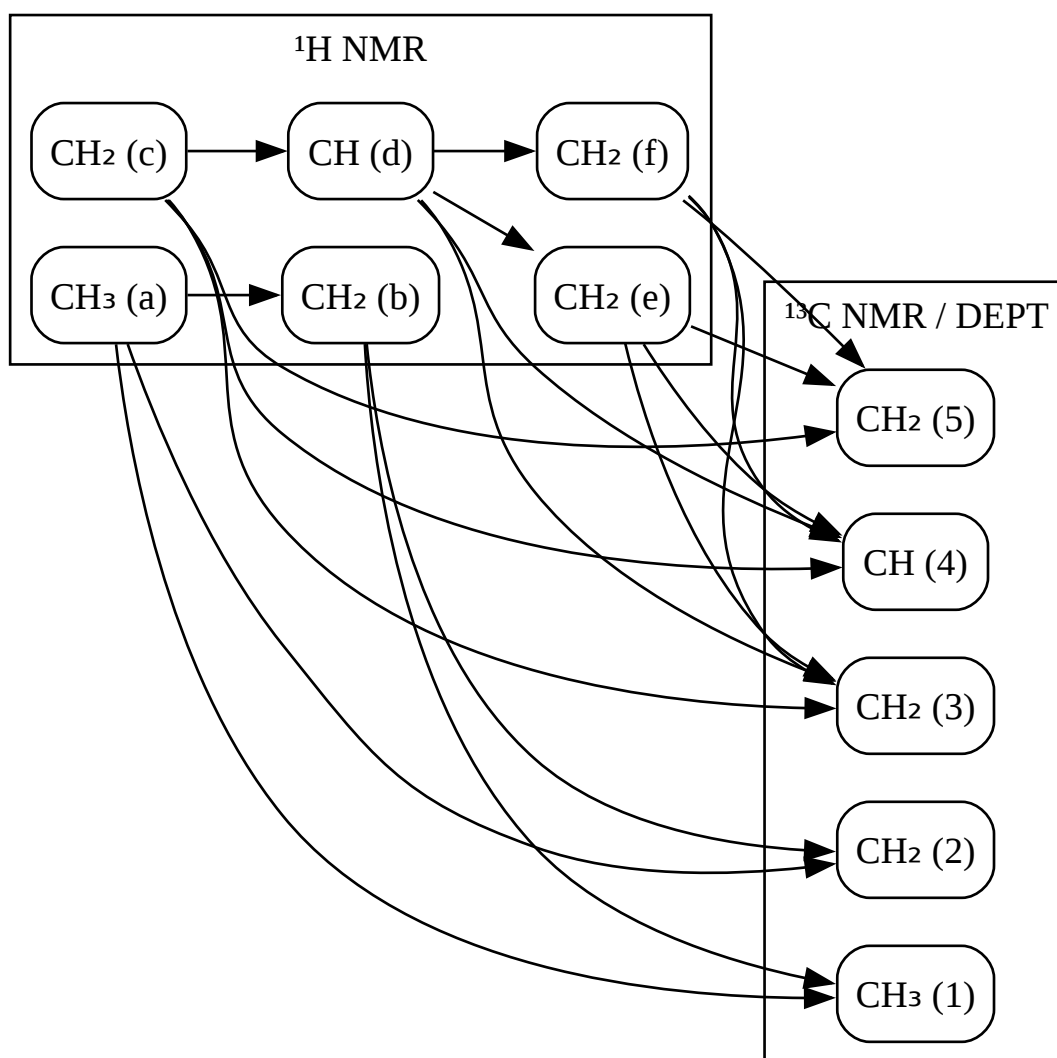
- Acquire an HSQC spectrum to correlate protons with their directly attached carbons.
- Each cross-peak in the HSQC spectrum corresponds to a C-H bond. This allows for the unambiguous assignment of protonated carbons.

### <sup>1</sup>H-<sup>13</sup>C HMBC (Heteronuclear Multiple Bond Correlation):

- Acquire an HMBC spectrum to observe correlations between protons and carbons over two to three bonds.
- Cross-peaks in the HMBC spectrum will reveal long-range connectivities, which are crucial for confirming the overall structure, including the linkage of the ethyl and allyl groups to the disulfide bridge.

## Data Interpretation and Structural Confirmation

The combined analysis of the 1D and 2D NMR data will provide a complete picture of the molecular structure of **ethyl allyl disulfide**.



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Caption: Correlation map for NMR-based structural elucidation.

- $^1\text{H}$  and  $^{13}\text{C}$ /DEPT: Identify the number and types of proton and carbon environments.
- COSY: Confirms the H-H couplings within the ethyl (a-b) and allyl (c-d, d-e, d-f) fragments.
- HSQC: Directly links each proton to its attached carbon (a-1, b-2, c-3, d-4, e-5, f-5).
- HMBC: Provides the final structural proof by showing long-range correlations. For example, correlations from the methylene protons of the ethyl group (b) to the methyl carbon (1) and from the methylene protons of the allyl group (c) to the vinyl carbons (4 and 5) will confirm

the assignments within each fragment. Crucially, correlations from the methylene protons (b and c) to carbons on the other side of the disulfide bridge are not expected, confirming the S-S linkage.

## Conclusion

This application note provides a detailed predictive guide to the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data of **ethyl allyl disulfide**, based on data from analogous symmetrical disulfides. The provided protocols for sample preparation and a comprehensive suite of 1D and 2D NMR experiments offer a robust framework for researchers to acquire and interpret the necessary data for the structural verification of this and similar unsymmetrical disulfide compounds. The combination of these experiments allows for a complete and unambiguous assignment of all proton and carbon signals, leading to confident structural elucidation.

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